

A Comprehensive Technical Guide to the Safe Handling of BOC-L-Phenylalanine-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BOC-L-phenylalanine-d5

Cat. No.: B119890

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions for **BOC-L-phenylalanine-d5**. The information is compiled to ensure the safe use of this compound in a laboratory setting, targeting professionals in research and drug development. All personnel should be thoroughly trained and familiar with the safety data before handling this chemical.

Chemical Identification and Properties

BOC-L-phenylalanine-d5 is a deuterated form of BOC-L-phenylalanine, a derivative of the amino acid L-phenylalanine with a tert-butoxycarbonyl (Boc) protecting group.^{[1][2]} It is commonly used in peptide synthesis and as a tracer or internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.^[1]

Table 1: Physical and Chemical Properties of **BOC-L-phenylalanine-d5**

Property	Value	Source
Molecular Weight	270.34 g/mol	[3][4]
Appearance	White powder / fine crystalline powder	[5][6][7]
Purity	≥98%	[4]
CAS Number	121695-40-7	[4]
Solubility	No data available	[3]
Melting Point	85 - 88 °C (for non-deuterated form)	[6]
Decomposition Temperature	No data available	[3]
Auto-ignition Temperature	No data available	[3]

Hazard Identification and Toxicology

While some safety data sheets indicate that BOC-L-phenylalanine does not meet the criteria for hazard classification, it is crucial to handle it with care as it may be harmful if ingested, inhaled, or comes into contact with the skin.[3][8][9]

Potential Health Effects:[3][9]

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause moderate skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

Toxicological Data Summary:

Acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity are all listed as

"Not classified" in the available safety data.[\[3\]](#)

Safe Handling and Storage Protocols

Adherence to standard laboratory safety protocols is essential when working with **BOC-L-phenylalanine-d5**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[3\]](#)
- Use local exhaust ventilation or a laboratory fume hood to minimize exposure to dust and aerosols.[\[9\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **BOC-L-phenylalanine-d5**:

- Eye Protection: Safety glasses with side-shields.
- Hand Protection: Chemical-resistant gloves.[\[3\]](#)
- Skin and Body Protection: Protective clothing, such as a lab coat.[\[3\]](#)
- Respiratory Protection: In cases where dust formation is likely and ventilation is inadequate, a NIOSH-approved respirator for dusts should be used.

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using the restroom.[\[3\]](#)
- Keep the compound away from food, drink, and animal feed.[\[8\]](#)[\[10\]](#)

Storage Conditions

Proper storage is critical to maintain the integrity of **BOC-L-phenylalanine-d5**.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	Refrigerated (+2°C to +8°C)	[3][4]
Atmosphere	Store desiccated	[3][4]
Light	Protect from light	[3][4]
Container	Keep container tightly closed in a dry, well-ventilated place	

Incompatible Materials

- Avoid contact with strong oxidizing agents.[3]

Emergency Procedures

First-Aid Measures

Table 3: First-Aid Procedures

Exposure Route	First-Aid Instructions	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[3][9]
Skin Contact	Wash the affected area with plenty of soap and water. Seek immediate medical attention.	[3][9]
Eye Contact	Rinse cautiously with water for several minutes.	[3]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[3][9]

In case of feeling unwell after exposure, seek medical advice and show the product label or safety data sheet if possible.[\[3\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical powder, alcohol-resistant foam, or carbon dioxide.[\[3\]](#)
- Hazardous Combustion Products: In case of fire, hazardous decomposition products such as carbon oxides (CO, CO₂) and nitrogen oxides may be formed.[\[3\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release Measures

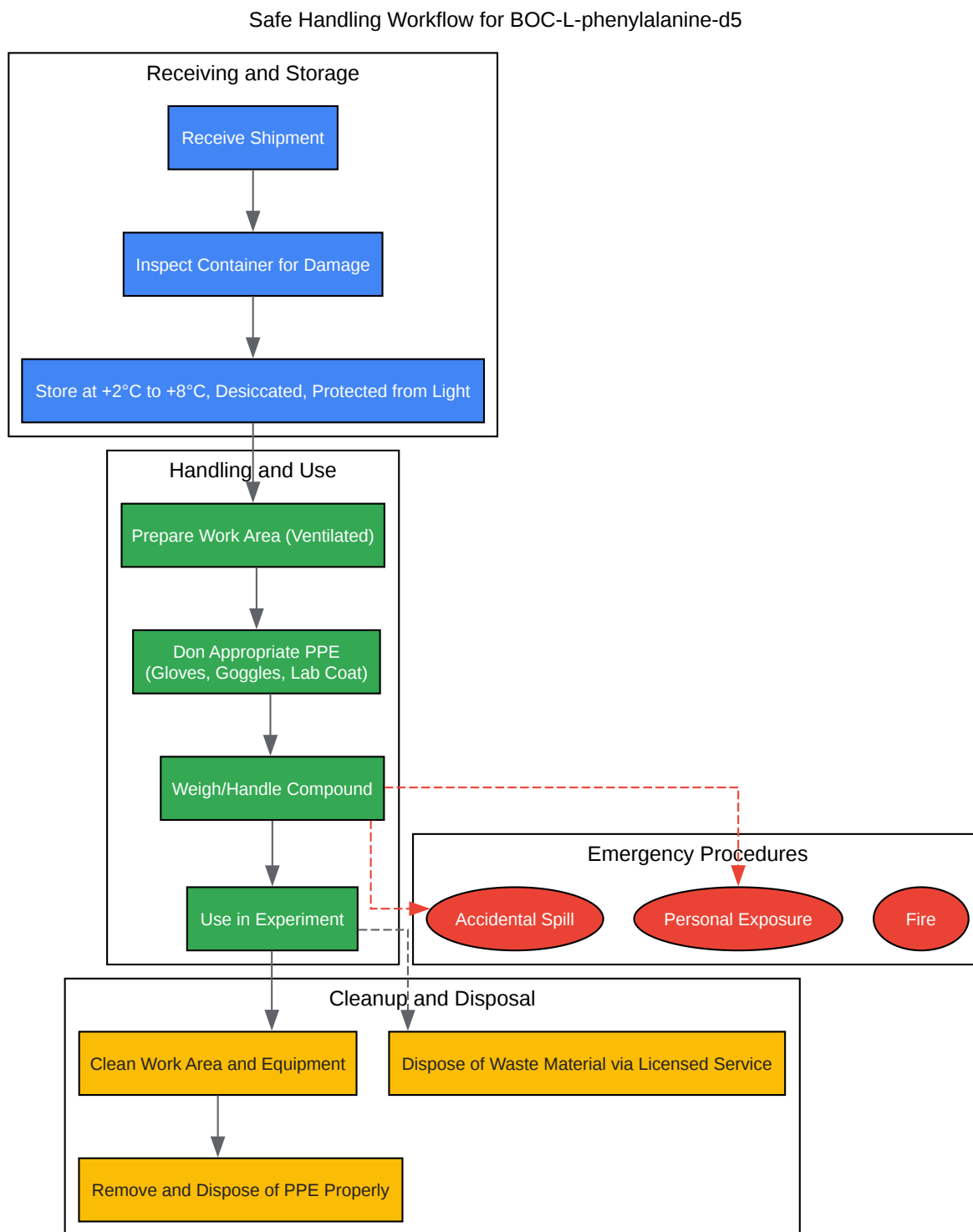
- Personal Precautions: Wear appropriate personal protective equipment to avoid dust formation and inhalation.[\[3\]](#)
- Environmental Precautions: Prevent the material from entering sewers or public waters.[\[3\]](#)
- Containment and Cleanup: For spills, mechanically take up the material (e.g., by sweeping or shoveling) and collect it in a suitable, labeled container for disposal.[\[3\]](#)[\[9\]](#)

Disposal Considerations

- Dispose of unused product and its container in accordance with federal, state, and local environmental regulations.[\[3\]](#)
- It is recommended to contact a licensed professional waste disposal service for disposal of this material.[\[3\]](#)

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of **BOC-L-phenylalanine-d5**, from receipt of the material to its final disposal.



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Caption: Workflow for safe handling of **BOC-L-phenylalanine-d5**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of BOC-L-Phenylalanine-d₅]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119890#safety-and-handling-precautions-for-boc-l-phenylalanine-d5\]](https://www.benchchem.com/product/b119890#safety-and-handling-precautions-for-boc-l-phenylalanine-d5)

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